

Egfr-IN-36: A Technical Overview of its Target Selectivity Profile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the target selectivity profile of **Egfr-IN-36**, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR). This document summarizes the available quantitative data, outlines representative experimental protocols for its evaluation, and visualizes its mechanism of action within the EGFR signaling pathway and the experimental workflow for its characterization.

Target Selectivity Profile of Egfr-IN-36

Egfr-IN-36 has been identified as a potent inhibitor of Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2). The available data on its inhibitory activity is summarized below. A comprehensive kinome scan to fully elucidate its selectivity against a broader panel of kinases is not publicly available at this time.

Table 1: Inhibitory Activity of **Egfr-IN-36** against selected kinases

Target	Mutation Status	IC50 (nM)
EGFR	Wild-Type (WT)	19.09[1][2][3][4][5][6][7]
HER2	Wild-Type (WT)	120.01[1][2][3][4][5][6][7]
HER2	A775_G776insYVMA	2.35[1][2][3][4][5][6][7]



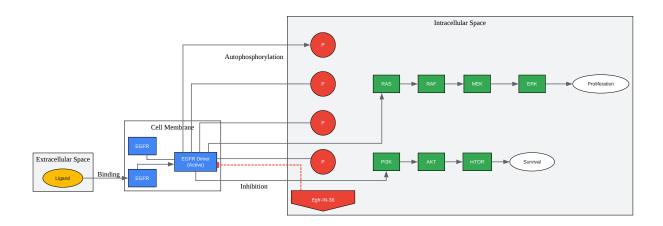
IC50 (half-maximal inhibitory concentration) values are a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

The data indicates that **Egfr-IN-36** is a potent inhibitor of wild-type EGFR. It also demonstrates significant activity against HER2, particularly the A775_G776insYVMA mutant, which is an insertion mutation found in some cancers.

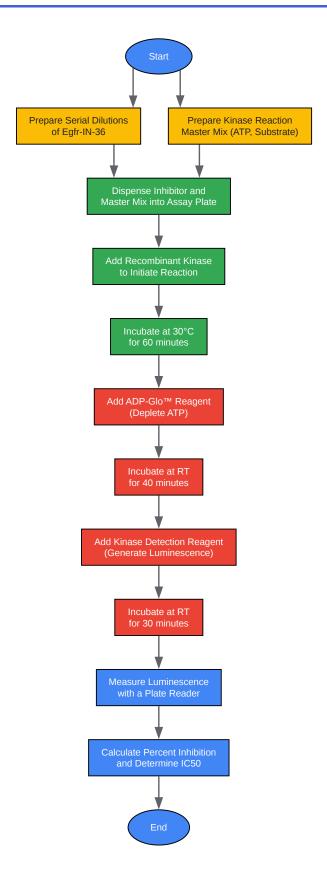
Mechanism of Action and Signaling Pathway

Egfr-IN-36 exerts its effects by inhibiting the tyrosine kinase activity of EGFR. The EGFR signaling pathway plays a crucial role in regulating cell proliferation, survival, and differentiation.[8] Dysregulation of this pathway is a common feature in many cancers.[2]









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. EGFR Kinase Enzyme System Application Note [worldwide.promega.com]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. EGFR kinase-dependent and kinase-independent roles in clear cell renal cell carcinoma -PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeting the epidermal growth factor receptor (EGFR/ErbB) for the potential treatment of renal pathologies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. urotoday.com [urotoday.com]
- 6. Measurement of kidney function | UK Kidney Association [ukkidney.org]
- 7. niddk.nih.gov [niddk.nih.gov]
- 8. Estimated Glomerular Filtration Rate (eGFR) | National Kidney Foundation [kidney.org]
- To cite this document: BenchChem. [Egfr-IN-36: A Technical Overview of its Target Selectivity Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428794#egfr-in-36-target-selectivity-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com